

Spectral Data Guide: Dodecamethylhexasiloxane (CAS 995-82-4)[1]

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Compound of Interest

Compound Name: 1,1,3,3,5,5,7,7,9,9,11,11-Dodecamethylhexasiloxane

CAS No.: 995-82-4

Cat. No.: B1365487

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Executive Summary & Identity Resolution

Target Molecule: **1,1,3,3,5,5,7,7,9,9,11,11-Dodecamethylhexasiloxane** CAS Number: 995-82-4
Molecular Formula:

Molecular Weight: 430.94 g/mol [1][2][3][4]

Critical Disambiguation

In high-precision chemical nomenclature, "Dodecamethylhexasiloxane" refers to the hydride-terminated linear species (

).[1] It is frequently confused with two other common siloxanes due to naming similarities.

Ensure you are analyzing the correct species:

Common Name	Structure	CAS	Formula	Key Feature
Dodecamethylhexasiloxane	Linear ()	995-82-4		Reactive Si-H ends
Tetradecamethylhexasiloxane (L6)	Linear ()	107-52-8		Fully methylated (Inert)
Dodecamethylcyclohexasiloxane (D6)	Cyclic ()	540-97-6		Cyclic ring

Relevance to Drug Development: Unlike the inert L6 and D6 used as passive excipients, Dodecamethylhexasiloxane is a reactive intermediate. It is employed in hydrosilylation chemistries to synthesize functionalized silicone surfactants, modify drug delivery vehicles (e.g., liposomes, hydrogels), and create cross-linked siloxane networks for transdermal patches.[1]

Molecular Architecture & Physicochemical Profile[1][6][7]

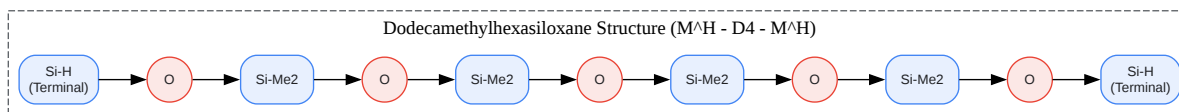
The molecule consists of a linear siloxane backbone with four internal dimethylsiloxane () units and two terminal dimethylhydrosiloxane () units.

Physicochemical Properties:

- Appearance: Colorless, clear liquid.[1][2][4]
- Density: ~0.899 g/mL at 25°C.
- Boiling Point: 245°C (approx); 74°C at 0.3 mmHg.
- Refractive Index (

): ~1.394.

- Solubility: Soluble in benzene, toluene, chloroform; insoluble in water.[1]



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Figure 1: Linear connectivity of Dodecamethylhexasiloxane, highlighting the reactive hydride terminals.[1][5]

Comprehensive Spectral Analysis

Infrared Spectroscopy (FTIR)

The FTIR spectrum is the primary tool for confirming the presence of the reactive Si-H bond.

Frequency ()	Assignment	Mode	Diagnostic Value
2100 - 2130	Si-H	Stretching ()	Critical ID peak.[1] Disappears upon hydrosilylation.
2960 - 2900	C-H	Stretching ()	Methyl groups ().[1]
1260	Si-CH	Deformation ()	Characteristic "Silicone" band.
1020 - 1090	Si-O-Si	Stretching ()	Broad, strong doublet (linear chain).[1]
800 - 900	Si-CH / Si-H	Rocking / Bending	Complex fingerprint region.[1]

Protocol Note: When monitoring a reaction (e.g., attaching a drug linker), track the disappearance of the peak at $\sim 2128\text{ cm}^{-1}$. A flat baseline in this region indicates complete consumption of the Si-H groups.

Nuclear Magnetic Resonance (NMR)

NMR provides definitive structural elucidation, distinguishing the chain length and terminal functionality.

NMR (Proton)

Solvent:

or

[1]

- 4.65 - 4.75 ppm (Multiplet, 2H): Si-H. The terminal hydride proton. The multiplet structure arises from coupling with the adjacent methyl protons.
- 0.15 - 0.20 ppm (Doublet, 12H):
-Si-H.[1] Methyl protons on the terminal silicon units. They appear as a doublet (Hz) due to coupling with the Si-H proton.[1]
- 0.05 - 0.10 ppm (Singlet, 24H):
-Si-O. Methyl protons on the internal siloxane backbone (units).

NMR

Reference: Tetramethylsilane (TMS) = 0 ppm

- -6.0 to -7.5 ppm:
unit ().[1] The terminal silicon.[6] The downfield shift (closer to 0) compared to internal units is characteristic of terminal groups, but the hydride shifts it slightly upfield relative to trimethylsilyl () groups (~ +7 ppm).
- -20.0 to -22.0 ppm:
unit (). The internal silicon atoms.[6][7][8][9][10] In hexasiloxane, distinct peaks may resolve for the outer D units (D2, D5) vs inner D units (D3, D4) depending on resolution, typically clustered around -21 to -22 ppm.[1]

Mass Spectrometry (GC-MS)

Ionization: Electron Impact (EI, 70 eV)

Unlike simple organic molecules, siloxanes undergo extensive rearrangement in the ion source.[1]

- Molecular Ion (

): m/z 430 (Often weak or absent).
- Base Peak: m/z 73 (

). Note: Even though the molecule is hydride-terminated (

), rearrangement often produces the stable trimethylsilyl cation, or the peak is actually

(m/z 75) or

(m/z 59).[1] However, NIST data for this CAS often reports 73/207/281 due to cyclization
rearrangements in the plasma.[1]
- Key Fragments:
 - m/z 59:

(Terminal fragment).
 - m/z 207:

cyclic fragment (

rearrangement).
 - m/z 281:

cyclic fragment.[11]
 - m/z M-15: Loss of methyl group (

).[1]
 - m/z M-1: Loss of Hydride (

).[1]

Analytical Methodologies

Protocol 1: Purity Assay via GC-FID

Objective: Quantify Dodecamethylhexasiloxane purity and detect cyclic D6 impurities.[1]

- Column: Capillary column, 30m x 0.25mm, 5% phenyl-methylpolysiloxane (e.g., DB-5 or HP-5).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Injector: Split mode (50:1), 250°C.
- Temperature Program:
 - Hold 50°C for 2 min.
 - Ramp 10°C/min to 280°C.
 - Hold 5 min.
- Detector: FID at 300°C.
- Elution Order: Dodecamethylhexasiloxane (Linear) typically elutes after Dodecamethylpentasiloxane but before Tetradecamethylhexasiloxane. Note that Cyclic D6 () may have a similar retention time; verify with MS or standards.

Protocol 2: Functional Group Titration (Si-H Content)

Objective: Determine the exact "Active Hydrogen" content for stoichiometric calculations in drug conjugation.

- Reagent: Solution of Bromine () in Acetic Acid or Iodometric titration.
- Alternative (Gasometric): React sample with excess alcoholic KOH.
 - Reaction:

[1]

- Measurement: Measure the volume of

gas evolved.

- Calculation: %

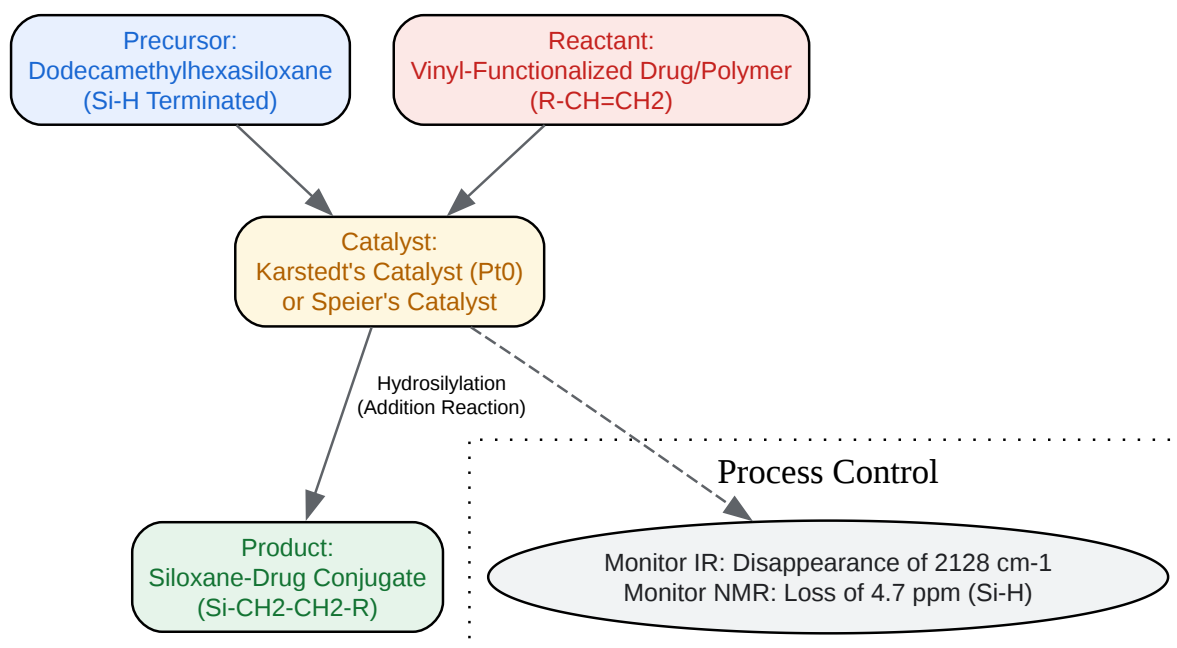
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- Theoretical % H for

.

Applications in Pharmaceutical R&D

Dodecamethylhexasiloxane is a "linker" molecule. Its Si-H groups allow it to be conjugated to vinyl-functionalized drugs or polymers via Platinum-catalyzed Hydrosilylation.[1]



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Figure 2: Hydrosilylation workflow utilizing Dodecamethylhexasiloxane for drug conjugation.

Key Use Cases:

- Transdermal Adhesives: Used as a crosslinker to adjust the tack and cohesion of silicone pressure-sensitive adhesives (BIO-PSA).
- Hydrophobization: Reacted with hydrophilic surfaces or molecules to impart silicone-like lubricity and water repellency without using heavy greases.
- Pro-drug Synthesis: Creating hydrolytically sensitive silyl-ether bonds for controlled release.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of Dodecamethylhexasiloxane. NIST Mass Spectrometry Data Center.[1][12] Available at: [\[Link\]](#)
- PubChem. Compound Summary: **1,1,3,3,5,5,7,7,9,9,11,11-Dodecamethylhexasiloxane** (CAS 995-82-4).[1][2][3][13][14] National Library of Medicine. Available at: [\[Link\]](#)
- Hamdani, M. et al. (2020).[1] Synthesis of Organosilicon Ligands for Europium (III) and Gadolinium (III). Molecules, 25(18).[1][6][15] (Contains NMR spectral data for hydride siloxanes). Available at: [\[Link\]](#)
- Gelest, Inc.Reactive Silicones: Hydride Functional Siloxanes. Technical Brochure. (Source for Si-H IR and titration protocols). Available at: [\[Link\]](#)

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Sources

- 1. [1,1,3,3,5,5,7,7,9,9,11,11-Dodecamethylhexasiloxane | C12H36O5Si6 | CID 6329090 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [lookchem.com \[lookchem.com\]](#)
- 3. [Hexasiloxane, 1,1,3,3,5,5,7,7,9,9,11,11-dodecamethyl- | 995-82-4 \[chemicalbook.com\]](#)
- 4. [CAS 995-82-4: 1,1,3,3,5,5,7,7,9,9,11,11-dodecamethylhexasi... \[cymitquimica.com\]](#)

- 5. (株) ファイン商事 | 登録化学品一覧 | ケムeデータ [jp.chem-edata.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. researchgate.net [researchgate.net]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. US20190300737A1 - Oil-based inkjet ink and method for producing oil-based inkjet ink - Google Patents [patents.google.com]
- 10. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]
- 11. chromatographyonline.com [chromatographyonline.com]
- 12. Tetradecamethylhexasiloxane | C₁₄H₄₂O₅Si₆ | CID 7875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 1,1,3,3,5,5,7,7,9,9,11,11-Dodecamethylhexasiloxane | 995-82-4 | Benchchem [benchchem.com]
- 14. CAS 995-82-4 1,1,3,3,5,5,7,7,9,9,11,11-Dodecamethylhexasiloxane 995824 | Chemical e-data Search [en.chem-edata.com]
- 15. Whole Genome Shotgun Sequencing-Based Insights into the Benzene and Xylene Degrading Potentials of Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
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